

Comparative Analysis of 6-Chloro-3-nitropicolinamide and Structurally Related Compounds

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Compound of Interest

Compound Name: **6-Chloro-3-nitropicolinamide**

Cat. No.: **B061469**

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For Researchers, Scientists, and Drug Development Professionals: A guide to the characterization and potential applications of **6-Chloro-3-nitropicolinamide** and its analogs, 6-Chloronicotinamide and 6-Chloro-3-methylpicolinamide.

This guide provides a comparative overview of the characterization data for **6-Chloro-3-nitropicolinamide** and two structurally related alternatives: 6-Chloronicotinamide and 6-Chloro-3-methylpicolinamide. The information is intended to assist researchers in selecting appropriate molecules for their studies in areas such as medicinal chemistry, drug discovery, and materials science. Picolinamide derivatives have garnered significant interest due to their diverse biological activities, including roles as enzyme inhibitors and potential anticancer agents.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of **6-Chloro-3-nitropicolinamide** and its selected alternatives is presented in Table 1. This data is essential for understanding the solubility, stability, and potential bioavailability of these compounds.

| Property | 6-Chloro-3-nitropicolinamide | 6-Chloronicotinamide | 6-Chloro-3-methylpicolinamide |
|-------------------|---|--|---|
| CAS Number | 171178-21-5 | 6271-78-9 | 1446408-24-7[6] |
| Molecular Formula | C ₆ H ₄ CIN ₃ O ₃ | C ₆ H ₅ CIN ₂ O | C ₇ H ₇ CIN ₂ O[6] |
| Molecular Weight | 201.57 g/mol | 156.57 g/mol | 170.60 g/mol [6] |
| Melting Point | Not available | 210-212 °C | Not available |
| Appearance | Not available | Powder | Not available |

Spectroscopic Characterization

Detailed spectroscopic data is crucial for the unambiguous identification and quality control of chemical compounds. While complete experimental spectra for **6-Chloro-3-nitropicolinamide** are not readily available in the public domain, predicted data and information for similar structures can provide valuable insights.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. Predicted ¹H NMR data for a closely related compound, 6-Chloro-3-nitropicolonitrile, suggests the presence of two aromatic protons, which would be expected for the picolinamide structure as well.

- ¹H NMR: Detailed experimental ¹H NMR data for **6-Chloro-3-nitropicolinamide** is not currently available.
- ¹³C NMR: Detailed experimental ¹³C NMR data for **6-Chloro-3-nitropicolinamide** is not currently available.

For the alternatives, while specific experimental spectra are not provided here, commercial suppliers of 6-Chloro-3-methylpicolinamide indicate the availability of NMR, HPLC, and LC-MS data upon request.[7]

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of a picolinamide would be expected to show characteristic absorption bands for the amide N-H stretching, carbonyl C=O stretching, and aromatic C-H and C=C stretching vibrations.

- IR (KBr, cm^{-1}): Specific experimental IR data for **6-Chloro-3-nitropicolinamide** is not currently available.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound. The mass spectrum of **6-Chloro-3-nitropicolinamide** would show a molecular ion peak corresponding to its molecular weight, as well as characteristic fragmentation patterns.

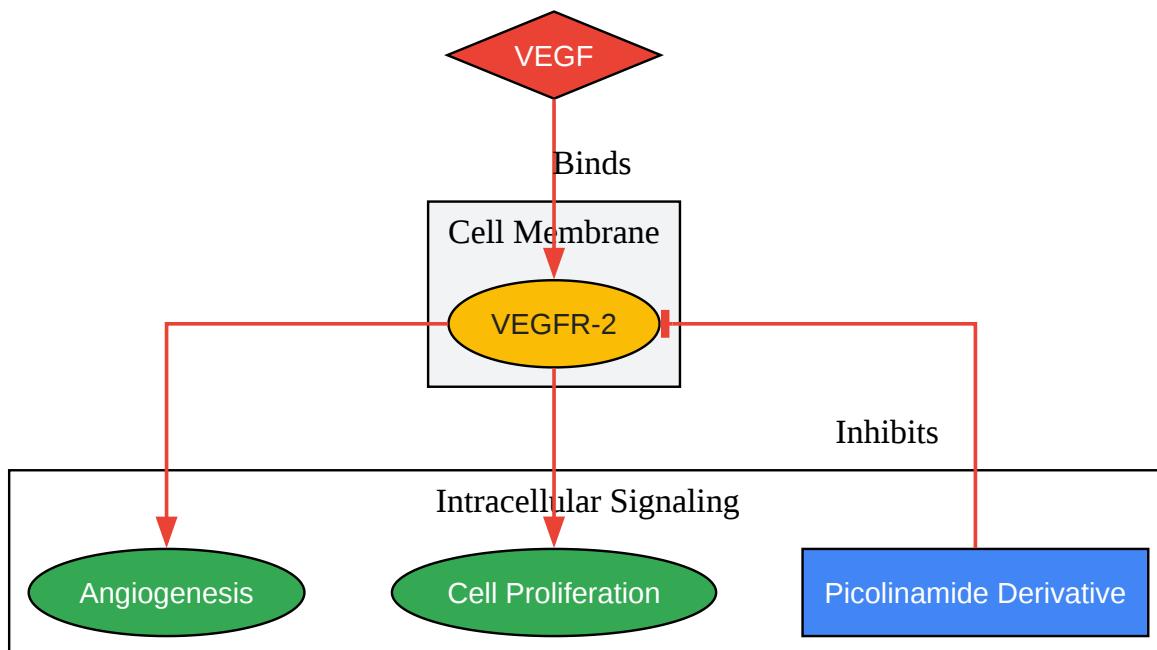
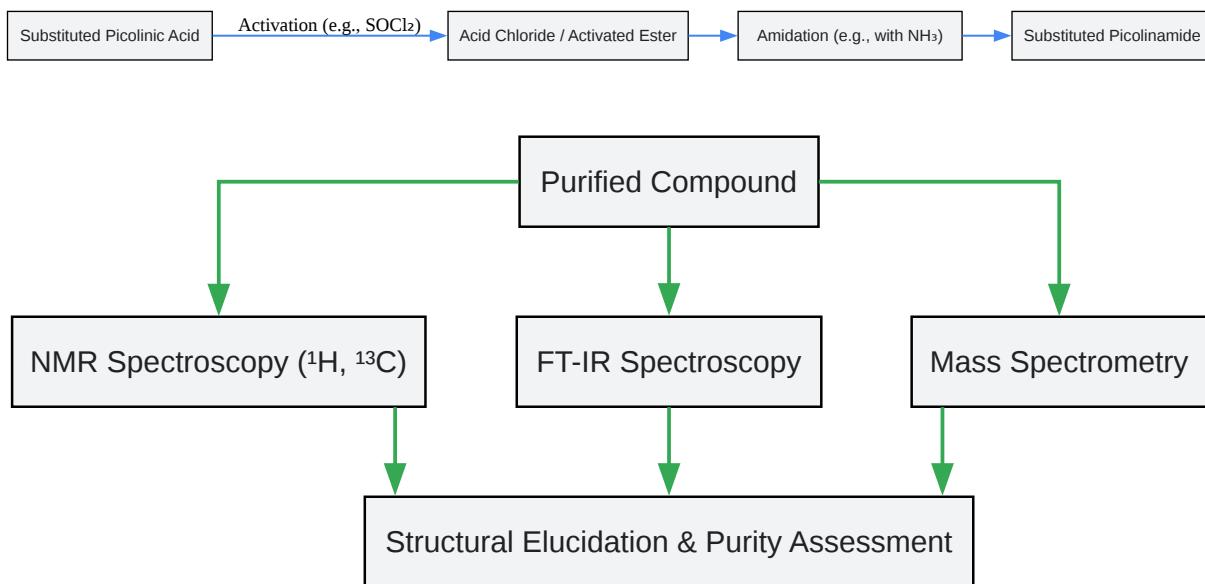
- MS (m/z): Specific experimental mass spectral data for **6-Chloro-3-nitropicolinamide** is not currently available.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of these compounds are essential for reproducibility. While a specific, validated protocol for **6-Chloro-3-nitropicolinamide** is not detailed in publicly accessible literature, a general synthetic approach can be inferred from related preparations.

General Synthesis of Substituted Picolinamides

A common method for the synthesis of picolinamides involves the amidation of the corresponding picolinic acid. This can be achieved by first converting the carboxylic acid to a more reactive species, such as an acid chloride or an activated ester, followed by reaction with ammonia or an appropriate amine.



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